

An In-depth Technical Guide to the Anxiolytic Compound Ro 22-3245

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Compound of Interest

Compound Name: Ro 22-3245

Cat. No.: B1662744

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ro 22-3245 is a compound identified as an anxiolytic agent. Despite its classification, a comprehensive review of publicly available scientific literature reveals a significant lack of in-depth pharmacological data and a notable contradiction regarding its precise mechanism of action. While some chemical databases classify it as a GABA-A receptor agonist, other pharmacological resources indicate that its molecular targets remain largely unexplored, with no direct evidence of interaction with GABAergic systems. This technical guide synthesizes the available information on **Ro 22-3245**, presenting its chemical properties, discussing the conflicting evidence regarding its pharmacological profile, and highlighting the current gaps in knowledge. This document serves as a resource for researchers investigating novel anxiolytic pathways and for drug development professionals seeking to understand the landscape of anxiolytic compounds.

Chemical and Physical Properties

Ro 22-3245, systematically named 9-chloro-7-(2-chlorophenyl)-5H-pyrimido[5,4-d]benzazepine, possesses a distinct chemical structure. The key physicochemical properties of **Ro 22-3245** are summarized in the table below.^[1]

| Property | Value |
|-------------------|--|
| Systematic Name | 9-chloro-7-(2-chlorophenyl)-5H-pyrimido[5,4-d]benzazepine |
| Molecular Formula | C ₁₈ H ₁₁ Cl ₂ N ₃ |
| Molecular Weight | 340.21 g/mol |
| CAS Number | 76988-39-1 |
| Solubility | Soluble in DMSO |

Pharmacological Profile and Mechanism of Action

The pharmacological profile of **Ro 22-3245** is a subject of conflicting information within scientific databases and literature.

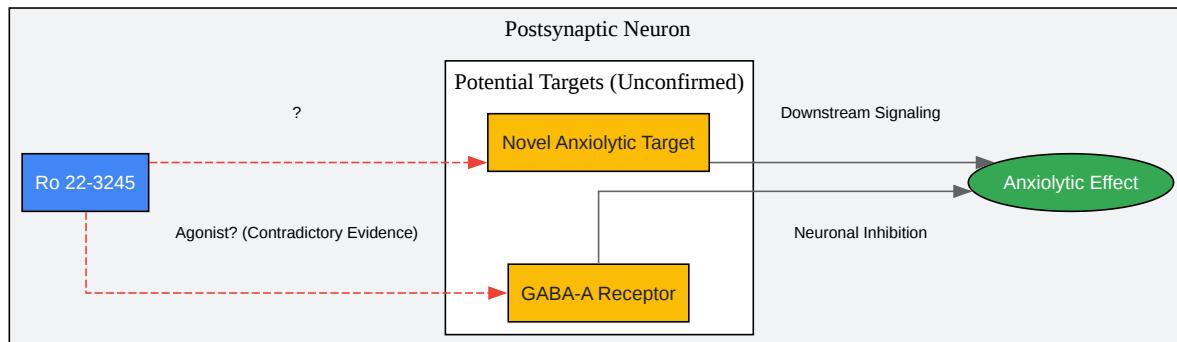
Evidence for GABA-A Receptor Interaction

Several public chemical databases, including PubChem, classify **Ro 22-3245** as a GABA-A receptor agonist. This classification suggests that the anxiolytic effects of **Ro 22-3245** may be mediated through the potentiation of the inhibitory effects of gamma-aminobutyric acid (GABA), the primary inhibitory neurotransmitter in the central nervous system. The structural similarity of **Ro 22-3245** to other benzazepine derivatives, which are known to interact with various receptors including GABA-A receptors, lends some credence to this hypothesis.^[1]

Contradictory Evidence and Unexplored Targets

In contrast to the classification as a GABA-A agonist, other pharmacological sources state that the precise molecular targets of **Ro 22-3245** are underexplored.^[1] These sources emphasize the absence of direct experimental evidence linking **Ro 22-3245** to GABA receptors.^[1] This discrepancy indicates a significant gap in the understanding of how **Ro 22-3245** exerts its anxiolytic effects. It is plausible that **Ro 22-3245** acts on alternative anxiolytic pathways that are independent of the GABAergic system.

The following diagram illustrates the hypothetical and unconfirmed signaling pathway of **Ro 22-3245**, reflecting the current uncertainty.



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Hypothetical signaling pathway of **Ro 22-3245**.

Quantitative Data

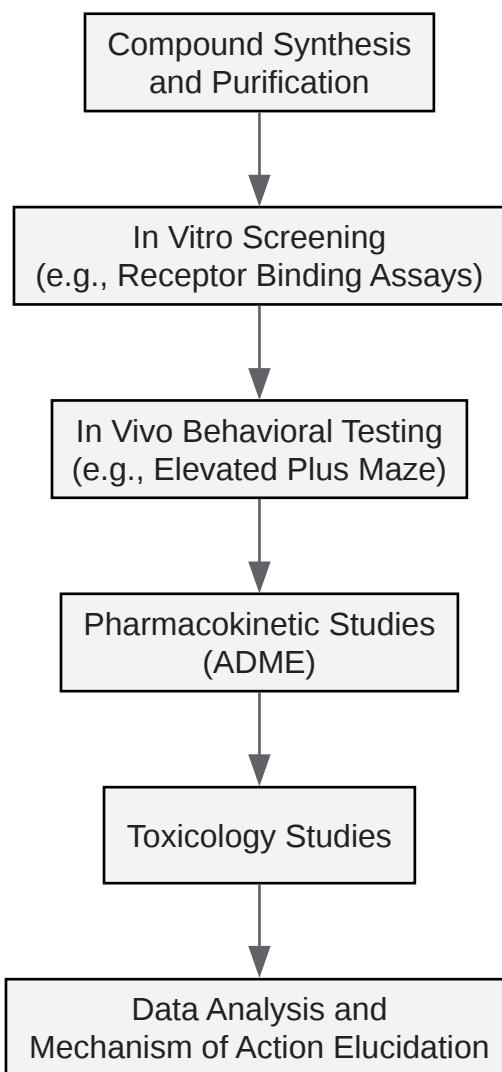
A thorough search of scientific literature and pharmacological databases did not yield any publicly available quantitative data for **Ro 22-3245**. This includes:

- Binding Affinity: No data on the affinity (e.g., K_i , IC_{50}) of **Ro 22-3245** for the GABA-A receptor or any other molecular target were found.
- Pharmacokinetics: Information regarding the absorption, distribution, metabolism, and excretion (ADME) of **Ro 22-3245** is not available.
- In Vivo Efficacy: While classified as an anxiolytic, no published studies detailing its efficacy in animal models of anxiety (e.g., elevated plus maze, light-dark box) were identified.

The absence of this critical data prevents a comprehensive evaluation of the compound's potency, selectivity, and therapeutic potential.

Experimental Protocols

No detailed experimental protocols for the synthesis, purification, or pharmacological testing of **Ro 22-3245** are available in the public domain. For researchers interested in studying this compound, standard methodologies for similar chemical entities would need to be adapted. A generalized workflow for investigating a novel anxiolytic compound is presented below.



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References

- 1. Ro 22-3245 (76988-39-1) for sale [vulcanchem.com]
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